

Proper Disposal of Travocort® in a Professional Research Environment

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Compound of Interest

Compound Name:	Travocort
CAS No.:	78940-01-9
Cat. No.:	B1211496

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For researchers, scientists, and drug development professionals, the proper disposal of pharmaceutical products like **Travocort®** is a critical component of laboratory safety and environmental responsibility. **Travocort®**, a cream containing the antifungal agent isoconazole nitrate and the corticosteroid diflucortolone valerate, requires a defined disposal protocol due to the hazardous characteristics of its active ingredients. Adherence to these procedures is essential for regulatory compliance and the protection of personnel and the environment.

Travocort® should not be disposed of via standard waste streams or wastewater systems.[1] [2] Safety Data Sheets (SDS) for its components indicate significant health and environmental hazards. Diflucortolone valerate is classified as a reproductive toxin that may damage fertility or the unborn child and can cause organ damage through prolonged exposure.[3][4] Isoconazole nitrate is classified as very toxic to aquatic life with long-lasting effects.[5][6] Consequently, waste **Travocort®** must be managed as hazardous or special waste.

Hazardous Waste Classification

While a product with multiple active ingredients like **Travocort®** may not be explicitly named on hazardous waste lists such as the U.S. Resource Conservation and Recovery Act (RCRA), the

generator of the waste is responsible for its correct classification.^[7] Based on the toxicological data of its components, **Travocort®** waste should be presumed to be hazardous.

Active Ingredient	CAS Number	Hazard Classification (GHS)	Key Hazards
Diflucortolone valerate	59198-70-8	GHS08 (Health Hazard)	H360: May damage fertility or the unborn child. H372: Causes damage to organs through prolonged or repeated exposure. ^[3] ^[4] ^[8]
Isoconazole nitrate	24168-96-5	GHS09 (Environmental Hazard)	H410: Very toxic to aquatic life with long lasting effects. ^[5] ^[6]

Table 1: Hazard Classification of **Travocort®** Active Pharmaceutical Ingredients (APIs).

Experimental Protocols: Standard Operating Procedure for Travocort® Disposal

This procedure outlines the necessary steps for the safe handling and disposal of expired, unused, or contaminated **Travocort®** cream and associated materials within a laboratory or clinical research setting.

Objective: To ensure the safe, compliant, and environmentally responsible disposal of all waste streams containing **Travocort®**.

Materials:

- Personal Protective Equipment (PPE): Safety glasses, lab coat, nitrile gloves.
- Designated, sealable, and clearly labeled hazardous waste container (e.g., black container for hazardous pharmaceutical waste).

- Waste manifest or logbook for tracking.
- Licensed hazardous waste disposal contractor.

Procedure:

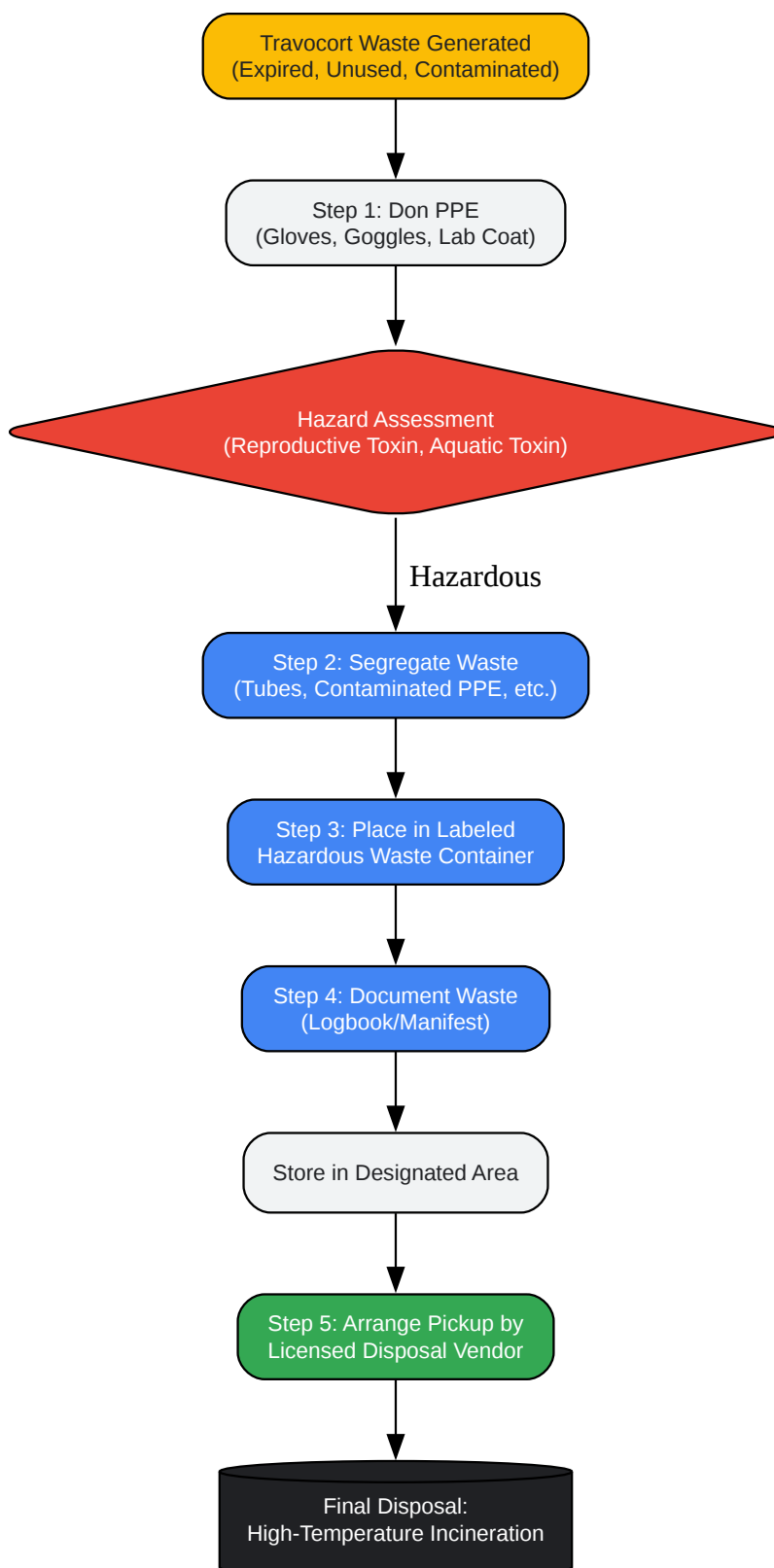
- Hazard Assessment and PPE:
 - Before handling, confirm the hazardous nature of the waste via the component SDS.
 - Don appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Segregation of Waste:
 - Do not mix **Travocort®** waste with non-hazardous laboratory trash, sharps containers (unless the sharps are also contaminated with **Travocort®**), or other waste streams.
 - Segregate all **Travocort®**-contaminated materials, including:
 - Expired or unused tubes of the cream.
 - Contaminated PPE (gloves, bench paper).
 - Glassware, spatulas, or other equipment used to handle the cream that cannot be decontaminated.
 - Contaminated gauze or dressings from in-vitro/in-vivo studies.
- Containment:
 - Place all segregated **Travocort®** waste directly into a designated hazardous waste container. This container must be:
 - In good condition and compatible with the waste.
 - Kept securely sealed when not in use.
 - Labeled clearly as "Hazardous Pharmaceutical Waste" and include the contents (e.g., "**Travocort®** (Isoconazole nitrate, Diflucortolone valerate) Waste").

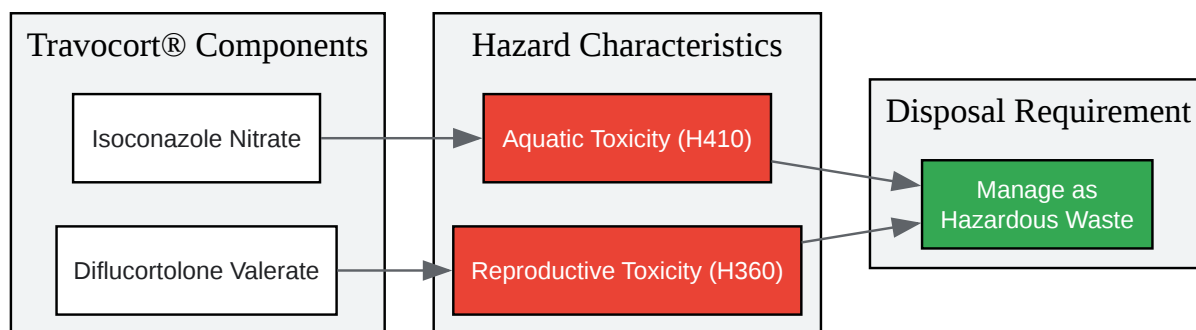
- Store the container in a designated satellite accumulation area or central hazardous waste storage area, away from incompatible materials.
- Documentation:
 - Maintain a detailed log of the waste added to the container. Record the date, quantity, and nature of the waste.
 - This documentation is crucial for the final waste manifest required for transport and disposal.
- Final Disposal:
 - Arrange for the collection, transport, and disposal of the hazardous waste container through a licensed and certified hazardous waste management contractor.
 - The primary method for disposal of hazardous pharmaceutical waste is high-temperature incineration at a permitted facility.^{[3][4]}
 - Ensure a copy of the waste manifest, confirming destruction at the facility, is obtained and retained for institutional records, as required by regulations.

Decontamination:

- Non-disposable equipment that has come into contact with **Travocort®** should be decontaminated. A recommended procedure is to wash thoroughly with soap and water, followed by a solvent rinse (e.g., ethanol or isopropanol), collecting all rinsate as hazardous waste.

Visualizations





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